

# Letaxaban and Factor Xa Inhibitors

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## Compound Focus: Letaxaban

CAS No.: 870262-90-1

Cat. No.: S548876

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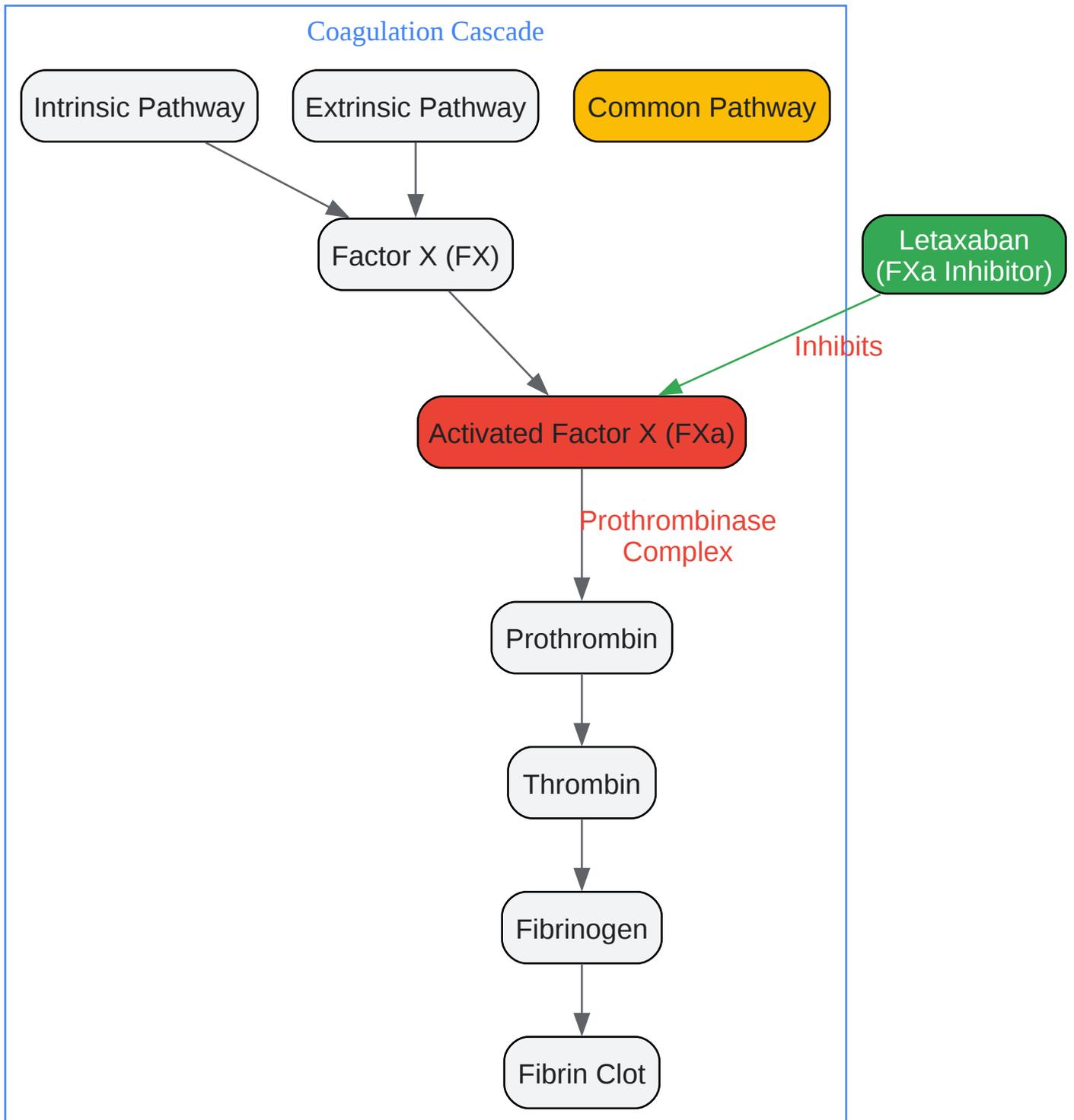
**Letaxaban** is identified in the scientific literature as a direct, oral inhibitor of coagulation **Factor Xa (FXa)**, belonging to the class of Direct Oral Anticoagulants (DOACs) [1] [2] [3]. It was developed for managing thromboembolic disorders.

The table below summarizes its known characteristics alongside other FXa inhibitors mentioned in the search results.

Drug Name	Target	Key Characteristics from Search Results
<b>Letaxaban</b>	Factor Xa (direct inhibitor)	Oral administration; mentioned as a developed FXa inhibitor [1] [2] [3].
<b>Apixaban</b>	Factor Xa (direct inhibitor)	Oral administration; compared with Rivaroxaban in a clinical trial (COBRRA), showing lower bleeding risk for acute VTE [4].
<b>Rivaroxaban</b>	Factor Xa (direct inhibitor)	Oral administration; compared with Apixaban in the COBRRA trial [4].
<b>Fondaparinux</b>	Factor Xa (indirect inhibitor)	Synthetic pentasaccharide; administered subcutaneously; used off-label for HIT [5] [6].
<b>Dabigatran</b>	Thrombin (direct inhibitor)	Oral direct thrombin inhibitor; not a Factor Xa inhibitor [7].

## Experimental Pathways and Workflows

While specific protocols for **Letaxaban** are not available, research into Factor Xa inhibitors often involves well-established methods to determine compound activity and selectivity. The following diagrams illustrate a general signaling pathway and a common experimental workflow based on the context from the search results.

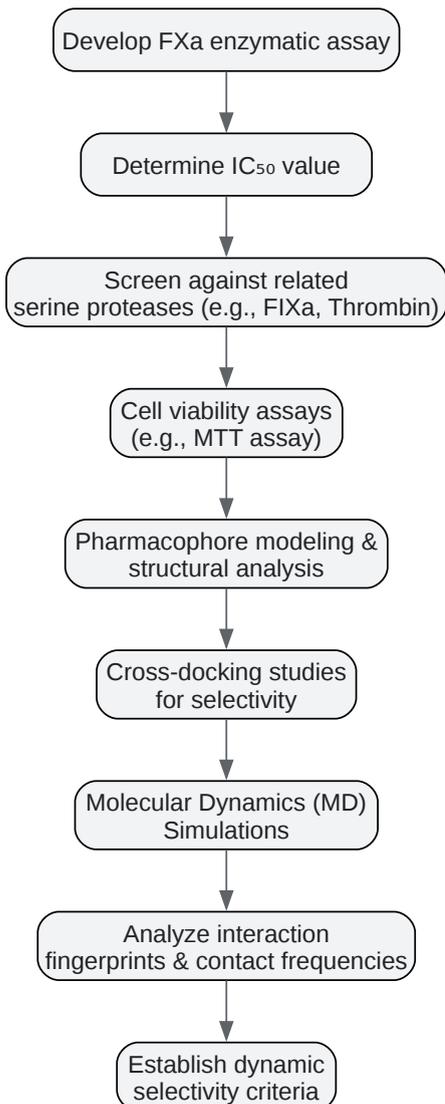


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#### Phase 1: In Vitro Activity Assessment

#### Phase 2: In Vitro Cellular & Selectivity Profiling

#### Phase 3: Advanced Dynamic Studies



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## References

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